

Proper Disposal Procedures for Phosmet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Plesmet

Cat. No.: B1252473

[Get Quote](#)

Disclaimer: The initial query for "**Plesmet**" did not yield specific results for a chemical substance. This guide pertains to Phosmet, an organophosphate insecticide, assuming it was the intended subject. It is crucial to always verify the identity of a chemical and consult its specific Safety Data Sheet (SDS) before handling or disposal.

This document provides essential safety and logistical information for the proper disposal of Phosmet, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with environmental regulations.

Phosmet Disposal and Safety Data

The following table summarizes key quantitative and safety information for Phosmet disposal.

Parameter	Value/Instruction	Citation
CAS Number	732-11-6	[1]
Hazard Class	6.1 (Toxic substances)	[1]
Primary Hazards	Toxic if swallowed, harmful in contact with skin, harmful if inhaled, very toxic to aquatic life with long-lasting effects.	[1]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.	[2]
Storage Requirements	Store in a cool, dry, well-ventilated area in tightly sealed, compatible containers. Segregate from incompatible materials.	[3][4]
Disposal Recommendation	Must not be disposed of with household garbage. Do not allow product to reach sewage system. Contact a licensed professional waste disposal service.	[1][2]
Empty Container Disposal	Triple-rinse with an appropriate solvent. The rinsate must be collected and treated as hazardous waste. After triple-rinsing, the container may be disposed of in the trash.	[5][6]

Experimental Protocol: Step-by-Step Phosmet Disposal

This protocol outlines the detailed methodology for the safe disposal of Phosmet waste in a laboratory setting.

1. Waste Identification and Segregation:

- Confirm that the waste material is Phosmet.
- If dealing with an unknown chemical, do not proceed. Follow your institution's protocol for unidentified substances.^[7]
- Designate a specific "Hazardous Waste" accumulation area within the laboratory.^[4]
- Segregate Phosmet waste from other incompatible chemical waste streams to prevent dangerous reactions.^[4]

2. Personal Protective Equipment (PPE):

- Before handling Phosmet, don appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles and a face shield.
 - A lab coat or chemical-resistant apron.
 - Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.^[2]

3. Waste Collection and Containment:

- Use a designated, leak-proof, and chemically compatible container for Phosmet waste.^[5]
- The container must have a secure, screw-on cap.^[7]
- Ensure the container is clearly labeled with the words "Hazardous Waste" and the full chemical name "Phosmet".^{[4][5]}
- Do not overfill the container; leave at least 10% headspace to allow for expansion.

- Place the primary waste container in a larger, chemically compatible secondary container to contain any potential leaks or spills.[7]

4. Storage of Phosmet Waste:

- Store the labeled and contained Phosmet waste in the designated satellite accumulation area.[4]
- Keep the waste container closed at all times, except when adding waste.[5]
- The storage area should be away from general lab traffic and drains.[7]

5. Arranging for Disposal:

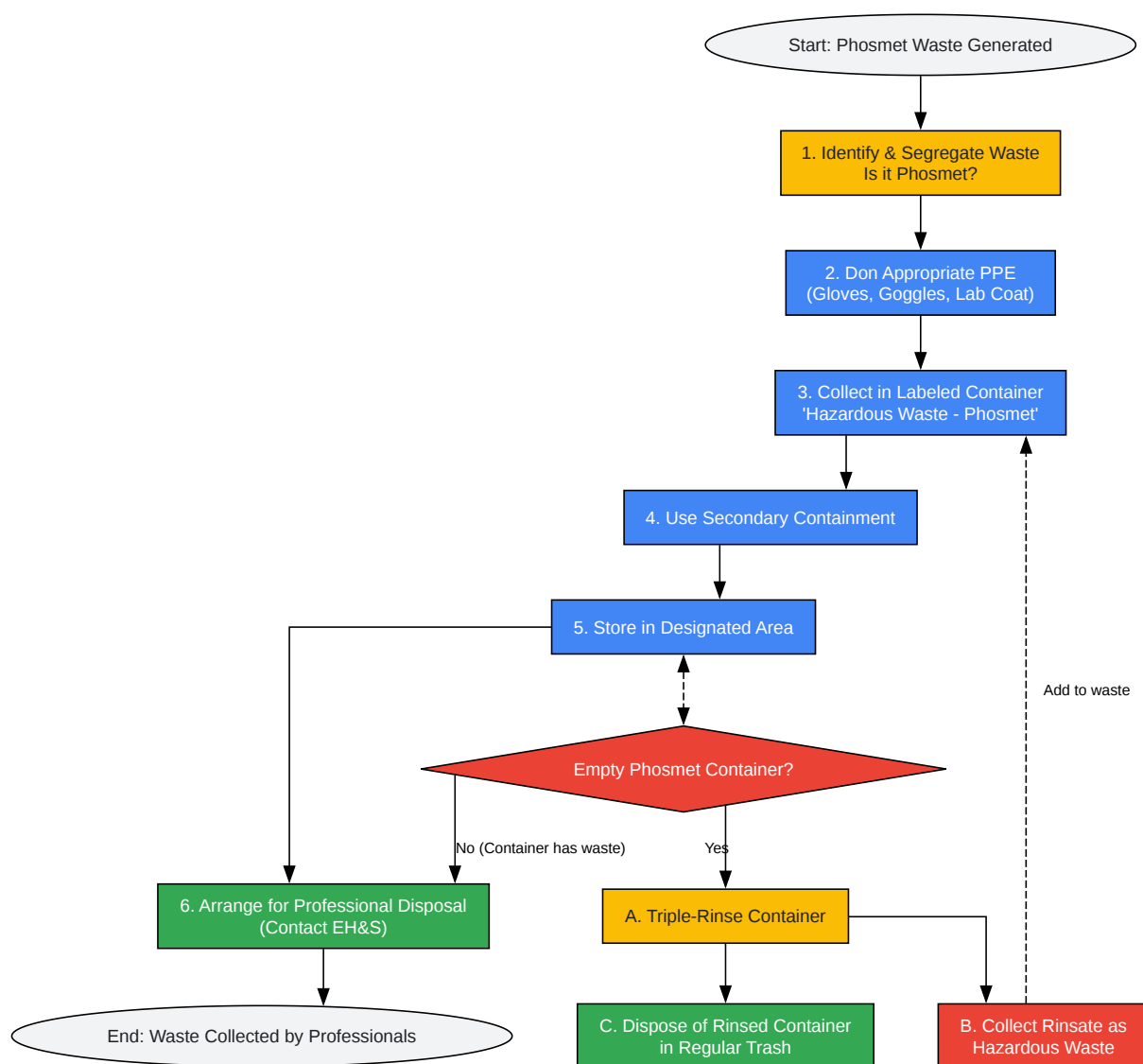
- Once the waste container is full, or if the waste is no longer being generated, arrange for its disposal through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste contractor.[2]
- Do not attempt to dispose of Phosmet waste down the drain or in regular solid waste.[8]

6. Handling Empty Phosmet Containers:

- To be considered non-hazardous, an empty Phosmet container must be triple-rinsed.[6]
- Rinse the container three times with a suitable solvent (e.g., water, if appropriate for the formulation).
- Collect all rinsate and manage it as Phosmet hazardous waste.
- After triple-rinsing and air-drying, deface the original label and the container can be disposed of as regular trash.[5][9]

Phosmet Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Phosmet.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of Phosmet waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdnisotopes.com [cdnisotopes.com]
- 3. agilent.com [agilent.com]
- 4. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 5. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 6. herbiguide.com.au [herbiguide.com.au]
- 7. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 8. epa.gov [epa.gov]
- 9. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal Procedures for Phosmet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1252473#plesmet-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com